

Commercial Availability and Technical Applications of Ethylparaben-d5: A Guide for Researchers

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Compound of Interest

Compound Name: Ethylparaben-d5

Cat. No.: B030033

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This technical guide provides a comprehensive overview of the commercial suppliers and availability of **Ethylparaben-d5**, a crucial internal standard for analytical and research applications. Tailored for researchers, scientists, and professionals in drug development, this document outlines key product specifications from various vendors and presents a detailed, generalized experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Ethylparaben-d5 (CAS No. 126070-21-1), the deuterated analog of Ethylparaben, serves as an ideal internal standard for the accurate quantification of Ethylparaben in a variety of matrices, including cosmetics, environmental samples, and biological tissues.^{[1][2][3][4][5]} Its use helps to correct for variability during sample preparation and analysis, ensuring robust and reliable results.

Commercial Supplier Overview

A survey of prominent chemical suppliers reveals the ready availability of **Ethylparaben-d5** for research purposes. Key product details are summarized in the table below for easy comparison. Researchers are advised to consult the suppliers' websites for the most current pricing and availability information.

Supplier	Catalog Number(s)	Purity	Available Pack Sizes
LGC Standards	TRC-E925477	>95% (HPLC)	10 mg, 100 mg
Santa Cruz Biotechnology	sc-211053	Not specified	Contact for details
Pharmaffiliates	PA STI 039910	Not specified	Contact for details
Toronto Research Chemicals (TRC)	E925477	Not specified	Contact for details
Cayman Chemical	Contact for details	≥98% (for non-deuterated)	Contact for details
Cerilliant	Contact for details	Not specified	Contact for details
Alsachim (a Shimadzu Group Company)	Contact for details	Not specified	Contact for details
IsoSciences	Contact for details	Not specified	Contact for details

Note: Purity and pack size information for some suppliers were not readily available and may require direct inquiry.

Physicochemical Properties of Ethylparaben-d5

Property	Value
CAS Number	126070-21-1
Molecular Formula	C ₉ H ₅ D ₅ O ₃
Molecular Weight	171.20 g/mol
Synonyms	4-Hydroxybenzoic Acid Ethyl-d5 Ester, Ethyl 4-hydroxybenzoate-d5

Experimental Protocol: Quantification of Ethylparaben using Ethylparaben-d5 Internal

Standard by LC-MS/MS

The following is a generalized protocol for the quantification of Ethylparaben in a sample matrix using **Ethylparaben-d5** as an internal standard. This protocol should be optimized based on the specific matrix, instrumentation, and desired sensitivity.

Materials and Reagents

- Ethylparaben analytical standard
- **Ethylparaben-d5** internal standard
- HPLC-grade methanol, acetonitrile, and water
- Formic acid (or other appropriate mobile phase modifier)
- Sample matrix (e.g., cosmetic cream, water sample, biological fluid)
- Solid-phase extraction (SPE) cartridges (if necessary for sample cleanup)
- Autosampler vials and caps

Standard Preparation

- Primary Stock Solutions: Prepare individual stock solutions of Ethylparaben and **Ethylparaben-d5** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of Ethylparaben by serial dilution of the primary stock solution with methanol or an appropriate solvent to create a calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Internal Standard Spiking Solution: Prepare a working solution of **Ethylparaben-d5** at a concentration appropriate for spiking into all samples, calibrators, and quality controls (e.g., 100 ng/mL).

Sample Preparation

The goal of sample preparation is to extract the analyte and internal standard from the matrix while removing interfering components. The following is a general example; specific

procedures will vary.

- **Sample Aliquoting:** Accurately weigh or measure a known amount of the sample matrix into a centrifuge tube.
- **Internal Standard Spiking:** Add a precise volume of the **Ethylparaben-d5** internal standard spiking solution to each sample, calibrator, and quality control.
- **Extraction:** Add an appropriate extraction solvent (e.g., methanol, acetonitrile) to the tube. Vortex or sonicate to ensure thorough mixing and extraction of the analytes.
- **Protein Precipitation (for biological samples):** If necessary, add a protein precipitation agent (e.g., cold acetonitrile) and centrifuge to pellet proteins.
- **Solid-Phase Extraction (SPE) (optional):** For complex matrices, an SPE cleanup step may be necessary to remove interferences. Condition the SPE cartridge according to the manufacturer's instructions. Load the sample extract, wash the cartridge to remove impurities, and elute the analytes with an appropriate solvent.
- **Evaporation and Reconstitution:** Evaporate the final extract to dryness under a gentle stream of nitrogen. Reconstitute the residue in a known volume of the initial mobile phase.
- **Filtration:** Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- **Liquid Chromatography (LC) Conditions:**
 - **Column:** A C18 reversed-phase column is commonly used for paraben analysis.
 - **Mobile Phase:** A gradient elution with water and acetonitrile or methanol, often with a small amount of formic acid, is typical.
 - **Flow Rate:** A flow rate of 0.2-0.5 mL/min is common.
 - **Injection Volume:** Typically 5-10 µL.

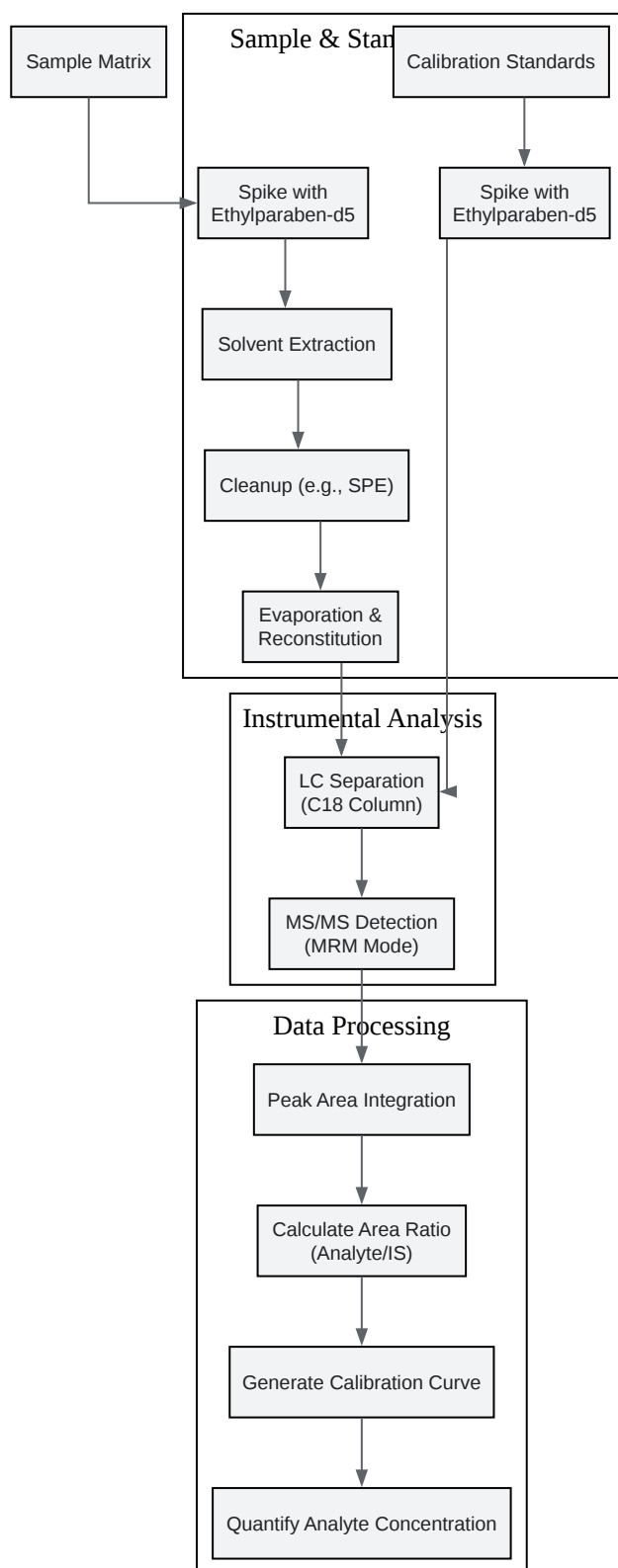
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray ionization (ESI) in negative ion mode is often used for parabens.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions:
 - Ethylparaben: Monitor the transition from the precursor ion (m/z) to a specific product ion.
 - **Ethylparaben-d5**: Monitor the transition from its corresponding precursor ion (m/z) to a product ion. The mass shift of +5 amu for the deuterated standard ensures it is distinguishable from the non-deuterated analyte.

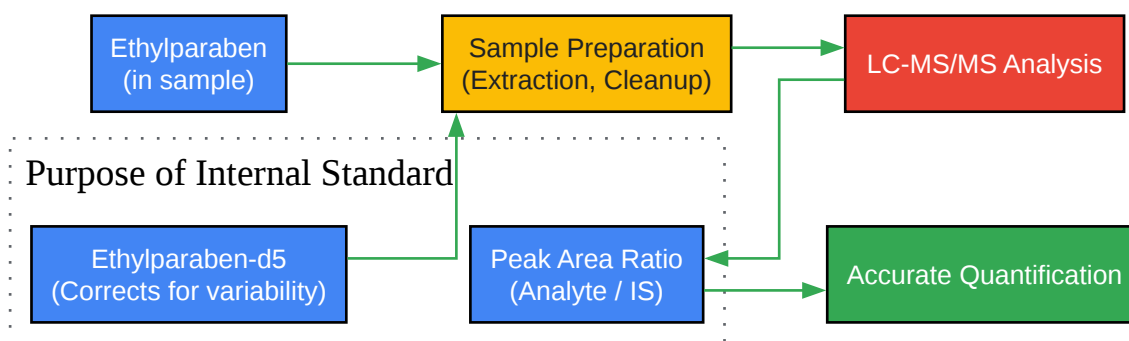
Data Analysis

- Calibration Curve: Construct a calibration curve by plotting the peak area ratio of the Ethylparaben to the **Ethylparaben-d5** internal standard against the concentration of the Ethylparaben standards.
- Quantification: Determine the concentration of Ethylparaben in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing the Analytical Workflow

The following diagrams illustrate the key logical and experimental workflows described in this guide.





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